

Proper Disposal of Riboflavin-13C5: A Step-by-Step Guide

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Compound of Interest

Compound Name: Riboflavin-13C5

Cat. No.: B12410700

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This guide provides essential safety and logistical information for the proper disposal of **Riboflavin-13C5**, a stable isotope-labeled form of Vitamin B2. The procedures outlined below are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations.

Chemical and Physical Properties

The disposal procedure for **Riboflavin-13C5** is dictated by its chemical and physical properties. As Carbon-13 is a stable, non-radioactive isotope, the primary considerations for disposal are based on the chemical nature of the riboflavin molecule itself.

Property	Value
Appearance	Yellow-orange solid
Odor	Odorless
Molecular Formula	C ₁₂ ¹³ C ₅ H ₂₀ N ₄ O ₆
Melting Point	290 °C / 554 °F[1]
Solubility	Insoluble in water[1]
Stability	Light sensitive[1]
Hazardous Decomposition	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x) upon heating[1][2]

Personal Protective Equipment (PPE)

Before handling **Riboflavin-13C5** for disposal, ensure the following personal protective equipment is worn to minimize exposure:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear impervious gloves (e.g., Nitrile rubber) and protective clothing to prevent skin contact.
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required. However, if dust is generated, a particulate filter respirator is recommended.

Step-by-Step Disposal Procedure

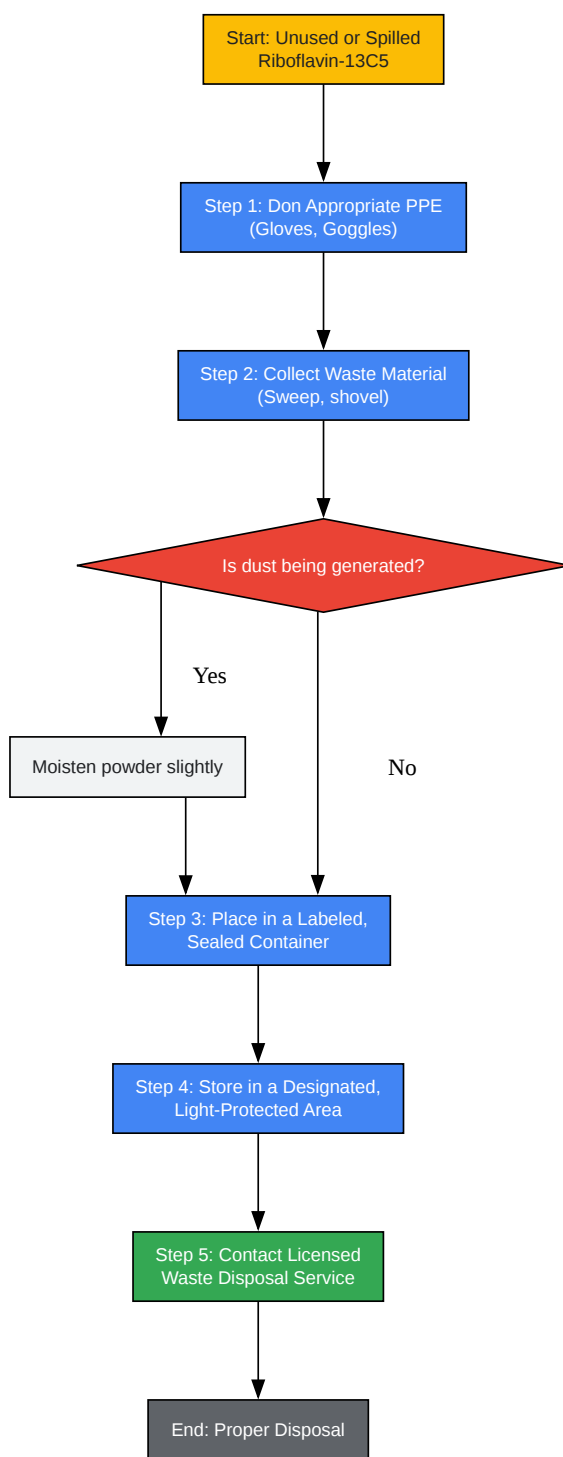
The disposal of **Riboflavin-13C5** should always be carried out in accordance with federal, state, and local environmental control regulations.

- Collection of Waste:
 - Carefully collect surplus or unused **Riboflavin-13C5** powder.
 - For spills, mechanically take up the material by sweeping or shoveling. Avoid generating dust. If appropriate, moisten the powder slightly to prevent it from becoming airborne.
 - Place the collected material into a suitable, properly labeled, and sealed container for disposal.
- Container Labeling:
 - Clearly label the waste container with the chemical name: "**Riboflavin-13C5**".
 - Include any relevant hazard warnings, although Riboflavin is not classified as a hazardous substance.
- Storage of Waste:

- Store the sealed waste container in a designated, well-ventilated area.
- Protect the container from light, as Riboflavin is light-sensitive.
- Final Disposal:
 - Do not dispose of **Riboflavin-13C5** down the drain or in regular trash.
 - Contact a licensed professional waste disposal service to arrange for the proper disposal of the chemical waste. Offer surplus and non-recyclable solutions to a licensed disposal company.

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **Riboflavin-13C5**.



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Caption: Workflow for the safe disposal of **Riboflavin-13C5**.

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References

- 1. fishersci.com [fishersci.com]
- 2. redox.com [redox.com]
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